

# Essential Safety and Logistics for Handling Methyl (methylthio)acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Methyl (methylthio)acetate**

Cat. No.: **B103809**

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive and flammable compounds like **Methyl (methylthio)acetate** (CAS No. 16630-66-3). This guide provides immediate, essential safety protocols and logistical plans for the operational use and disposal of this chemical, aiming to be a trusted resource for laboratory safety and chemical handling.

## Chemical Properties and Hazards

**Methyl (methylthio)acetate** is a colorless to pale yellow liquid with a characteristic fruity, pungent odor.<sup>[1][2][3]</sup> It is a flammable liquid and vapor, and may cause skin and eye irritation.<sup>[4][5]</sup> Understanding its physical and chemical properties is the first step toward safe handling.

Property	Value	Source
Molecular Formula	C4H8O2S	<a href="#">[1]</a>
Molecular Weight	120.17 g/mol	<a href="#">[5]</a>
Appearance	Clear, colorless to pale yellow liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Odor	Fruity, pungent	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	49-51 °C at 12 mmHg	<a href="#">[3]</a> <a href="#">[6]</a>
Density	1.11 g/mL at 25 °C	<a href="#">[6]</a>
Flash Point	60 °C (140 °F) - closed cup	<a href="#">[6]</a>
Solubility	Insoluble in water; Soluble in organic solvents	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[1]</a> <a href="#">[6]</a>

## GHS Hazard Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl (methylthio)acetate** is classified as follows:

Hazard Class	Hazard Statement	Signal Word	Pictogram
Flammable Liquids	H226: Flammable liquid and vapor	Warning	

Source:[\[5\]](#)[\[6\]](#)

## Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **Methyl (methylthio)acetate** is crucial to minimize exposure and prevent accidents. The following procedural guidance outlines the necessary steps for safe operations.

## Engineering Controls

- Ventilation: Always handle **Methyl (methylthio)acetate** in a well-ventilated area.[\[4\]](#) A certified chemical fume hood is required.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#) [\[7\]](#) Use explosion-proof electrical and lighting equipment.[\[7\]](#)
- Static Discharge: Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[\[7\]](#)
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical. Below is a table summarizing the required PPE for handling **Methyl (methylthio)acetate**.

Body Part	PPE Recommendation	Specifications and Rationale
Hands	Chemical-resistant gloves	Butyl rubber or Viton® gloves are recommended for handling acetates and organic sulfur compounds due to their high resistance to these chemical classes. Nitrile gloves may offer limited protection for incidental contact but should be changed immediately upon contamination. Always consult the glove manufacturer's compatibility chart.
Eyes/Face	Safety glasses with side shields or chemical splash goggles. A face shield is required when there is a risk of splashing.	To protect against splashes and vapors that can cause serious eye irritation.
Body	Laboratory coat	A flame-retardant lab coat is recommended. Ensure it is clean and buttoned.
Respiratory	Air-purifying respirator with an organic vapor (OV) cartridge	An organic vapor (Type A) respirator cartridge is suitable for protection against vapors of organic compounds with a boiling point >65°C.[8][9] If the compound is aerosolized, a particulate filter (P100) should be added.[10][11] Ensure proper fit testing and adherence to your institution's respiratory protection program.

## Handling and Storage Protocol

- Preparation: Before handling, ensure all necessary PPE is donned correctly and engineering controls are functioning properly.
- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[\[7\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat and ignition sources.[\[4\]](#) Recommended storage temperature is between 2-8°C.[\[1\]](#)[\[6\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents, acids, and bases.[\[12\]](#)

## Disposal Plan: Waste Management and Spill Response

Proper disposal of **Methyl (methylthio)acetate** and contaminated materials is essential to protect personnel and the environment.

### Waste Disposal

**Methyl (methylthio)acetate** is classified as a flammable hazardous waste.[\[13\]](#)

- Collection: Collect waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical.
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name "**Methyl (methylthio)acetate**," and the associated hazards (Flammable Liquid).
- Segregation: Do not mix with other waste streams, especially incompatible chemicals like oxidizing agents.[\[14\]](#)
- Storage of Waste: Store the sealed waste container in a designated satellite accumulation area, away from ignition sources.
- Disposal: Arrange for pickup and disposal by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[13\]](#) Do not pour down the drain.[\[13\]](#)

## Spill Response

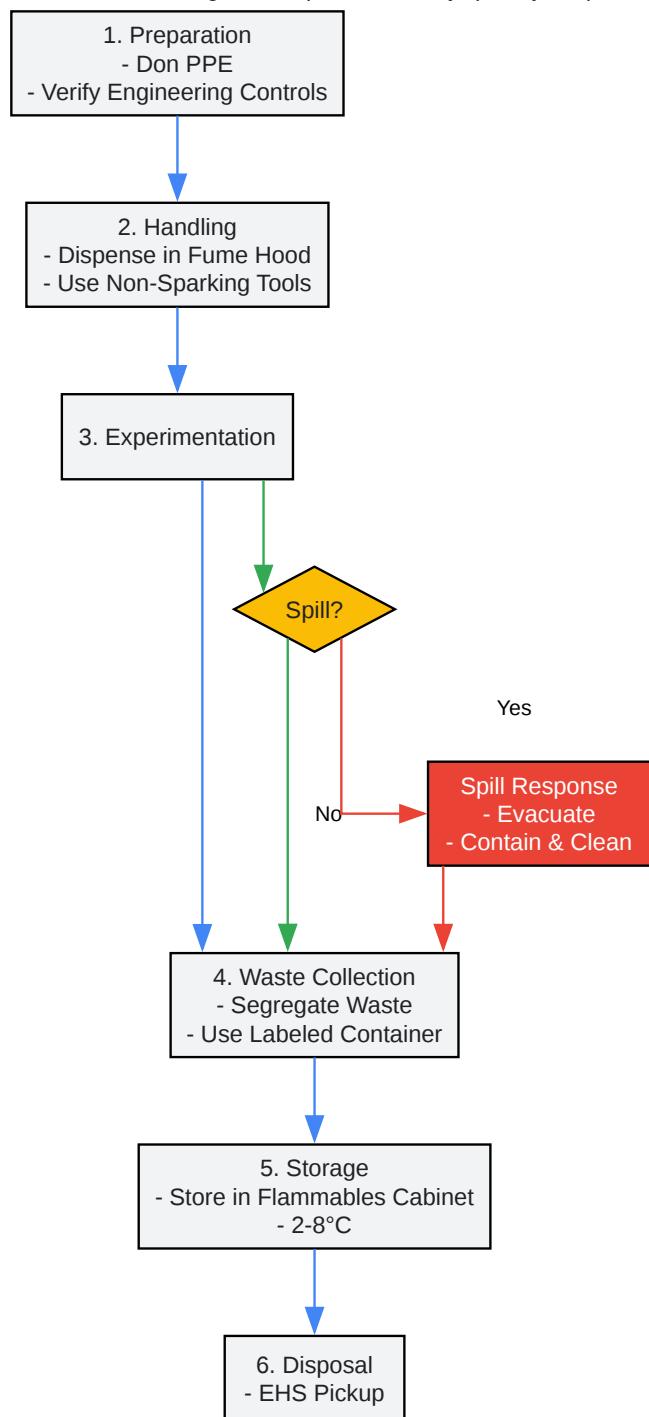
In the event of a spill, follow these procedures immediately:

- Evacuate: Evacuate all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Control Ignition Sources: Eliminate all sources of ignition.
- Containment: For small spills, use a non-combustible absorbent material like sand or earth to contain the spill.<sup>[4]</sup>
- Cleanup: Wearing appropriate PPE, carefully collect the absorbed material and place it in a sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area with soap and water.
- Reporting: Report the spill to your laboratory supervisor and EHS department.

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling and disposing of **Methyl (methylthio)acetate**.

## Workflow for Handling and Disposal of Methyl (methylthio)acetate

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Caption: Workflow for safe handling and disposal of **Methyl (methylthio)acetate**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)